

AZD2906 in DMSO: Technical Support & Resource Center

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Compound of Interest

Compound Name: AZD2906
CAS No.: 1034148-15-6
Cat. No.: B1666212

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This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective handling and use of **AZD2906** in Dimethyl Sulfoxide (DMSO). Below you will find troubleshooting guides, frequently asked questions, experimental protocols, and key data presented in a clear and accessible format.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **AZD2906** for in vitro studies?

A1: For in vitro applications, it is recommended to use 100% anhydrous, high-purity DMSO to prepare stock solutions of **AZD2906**.

Q2: What are the recommended storage conditions and duration for **AZD2906** stock solutions in DMSO?

A2: **AZD2906** stock solutions in DMSO can be stored at -80°C for up to 6 months or at -20°C for up to 1 month. To maintain the integrity of the compound, it is advisable to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.

Q3: My **AZD2906** powder is not dissolving completely in DMSO. What should I do?

A3: If you encounter solubility issues, you can employ gentle heating (e.g., in a 37°C water bath) or sonication to facilitate the dissolution of **AZD2906** in DMSO. It is also crucial to use fresh, anhydrous DMSO, as the solvent is hygroscopic and absorbed water can reduce its solvating power.

Q4: Can I use a DMSO stock solution of **AZD2906** for in vivo animal studies?

A4: Yes, a DMSO stock solution can be used as a starting point for preparing formulations for in vivo studies. However, the final solution for administration typically involves co-solvents to ensure biocompatibility and maintain solubility upon injection. A common formulation involves a 10% DMSO stock solution further diluted with agents like PEG300, Tween-80, and saline.

Q5: What is the mechanism of action of **AZD2906**?

A5: **AZD2906** is a potent and selective full agonist of the glucocorticoid receptor (GR).[1] Upon binding, it activates the receptor, leading to the modulation of gene expression.

Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Compound (powder) does not fully dissolve in DMSO.	1. Insufficient mixing.2. Low temperature.3. DMSO has absorbed water (hygroscopic).4. Concentration exceeds solubility limit.	1. Vortex the solution vigorously for 2-5 minutes.2. Gently warm the solution in a 37°C water bath for 10-15 minutes.3. Use a fresh, unopened bottle of anhydrous, high-purity DMSO.4. Prepare a more dilute stock solution.
Previously clear DMSO stock solution now shows crystals/precipitate.	1. Temperature fluctuations during storage.2. Evaporation of DMSO, leading to increased concentration.	1. Warm the solution at 37°C and vortex or sonicate until the crystals redissolve before use.2. Ensure vials are tightly sealed to prevent solvent evaporation.
Precipitation occurs when diluting the DMSO stock into aqueous media (e.g., cell culture medium, PBS).	1. Rapid change in solvent polarity ("salting out").2. Final DMSO concentration is too low to maintain solubility.	1. Perform serial dilutions of the DMSO stock in the aqueous buffer to minimize the polarity shock.2. Ensure the final DMSO concentration is sufficient to keep the compound in solution, while remaining non-toxic to cells (typically $\leq 0.5\%$).

Quantitative Data Summary

Table 1: Solubility and Storage of **AZD2906** in DMSO

Parameter	Value	Notes
Solubility in DMSO	125 mg/mL (271.44 mM)	Ultrasonic assistance may be required. Use of fresh, anhydrous DMSO is critical as it is hygroscopic.
Storage of Stock Solution	-80°C for up to 6 months-20°C for up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.
Storage of Powder	-20°C for up to 3 years	

Experimental Protocols

Protocol: Preparation of a 10 mM AZD2906 Stock Solution in DMSO

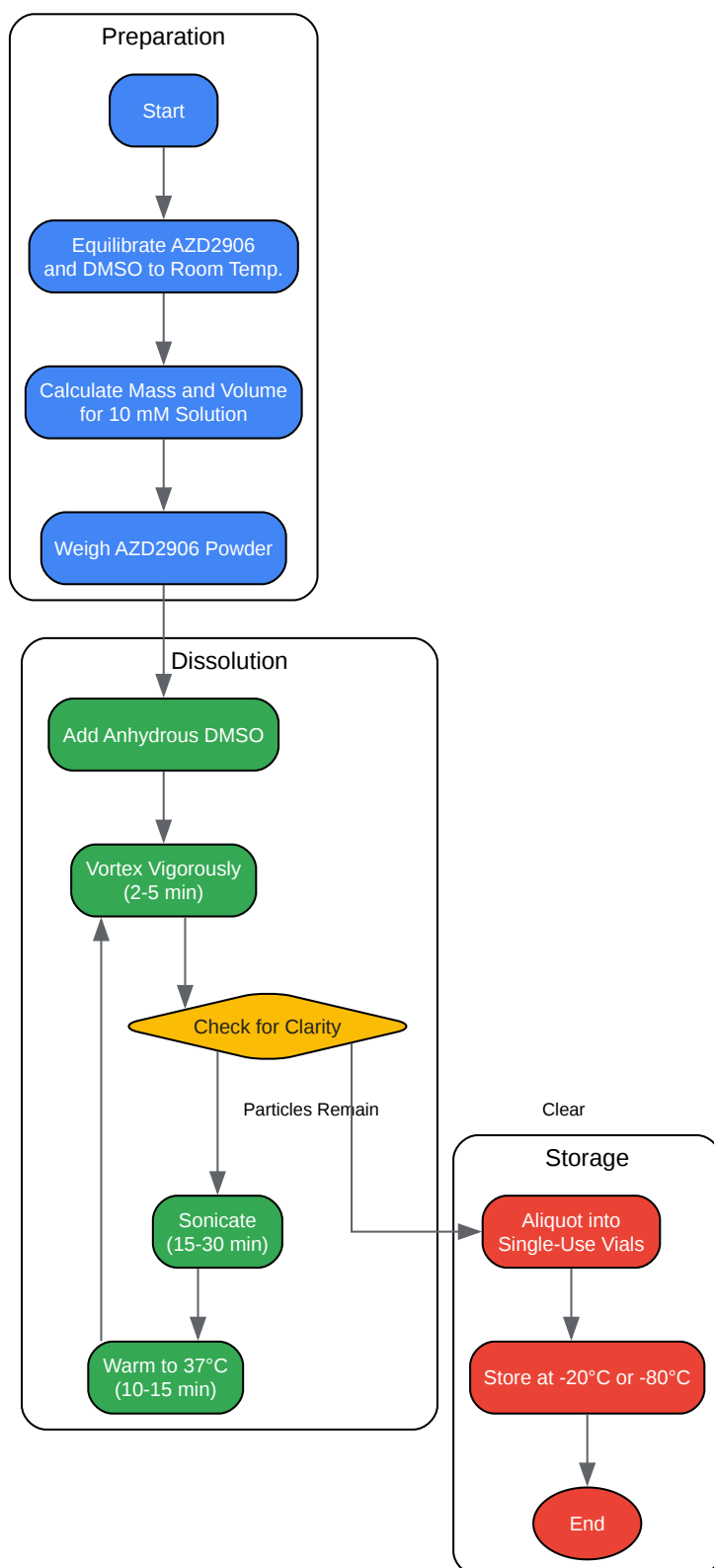
Materials:

- **AZD2906** powder (Molecular Weight: 460.50 g/mol)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Water bath sonicator (optional)
- Water bath at 37°C (optional)

Procedure:

- Preparation: Allow the vial containing **AZD2906** powder and the bottle of anhydrous DMSO to equilibrate to room temperature.

- **Calculation:** To prepare a 10 mM stock solution, you will need 4.605 mg of **AZD2906** per 1 mL of DMSO. Adjust the amounts as needed for your desired volume.
- **Weighing:** Carefully weigh the required amount of **AZD2906** powder and transfer it to a sterile vial.
- **Solvent Addition:** Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the vial containing the **AZD2906** powder.
- **Dissolution:**
 - Tightly cap the vial and vortex the solution vigorously for 2-5 minutes.
 - Visually inspect the solution against a light source to ensure there are no undissolved particles.
 - If particles remain, place the vial in a water bath sonicator for 15-30 minutes.
 - Alternatively, or in addition to sonication, place the vial in a 37°C water bath for 10-15 minutes, with intermittent vortexing.
- **Final Inspection & Storage:** Once the solution is clear, it is ready for use. For storage, aliquot the stock solution into single-use, tightly sealed vials and store at -20°C for short-term (up to 1 month) or -80°C for long-term (up to 6 months) storage.

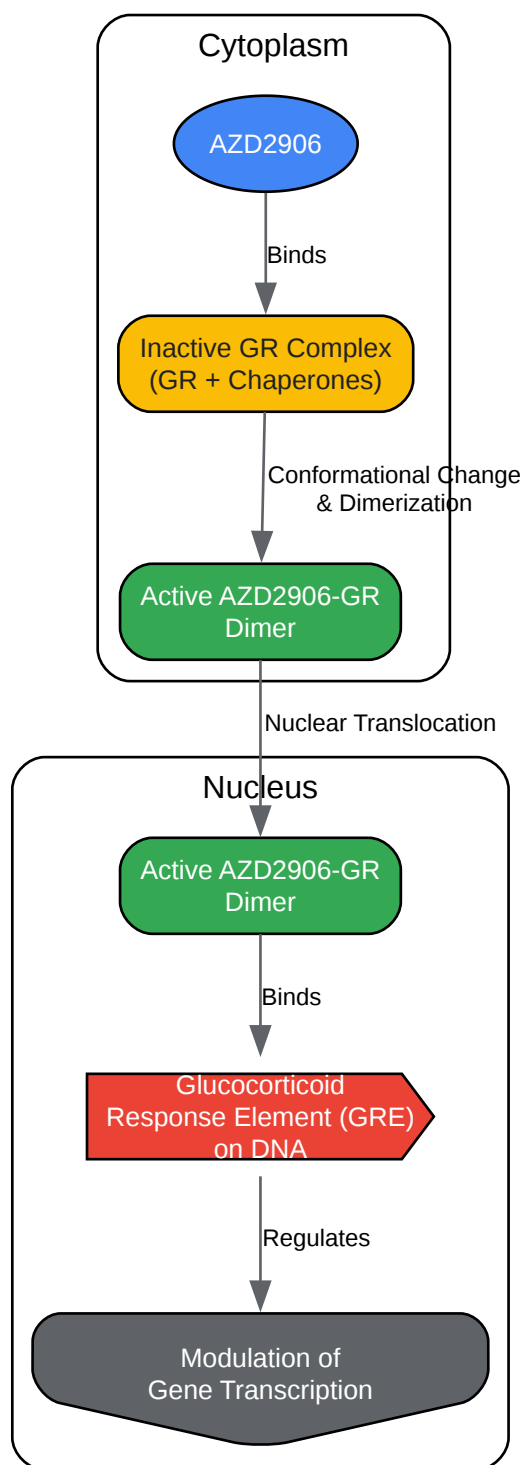


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Experimental workflow for preparing an **AZD2906** stock solution in DMSO.

Signaling Pathway

AZD2906 functions as a selective glucocorticoid receptor (GR) agonist. In its inactive state, the GR resides in the cytoplasm as part of a multiprotein complex. Upon binding of **AZD2906**, the receptor undergoes a conformational change, dissociates from the complex, dimerizes, and translocates to the nucleus. Inside the nucleus, the **AZD2906**-GR complex binds to specific DNA sequences known as glucocorticoid response elements (GREs) in the promoter regions of target genes. This interaction modulates the transcription of these genes, leading to the physiological effects of the compound.



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Simplified signaling pathway of **AZD2906** via the glucocorticoid receptor (GR).

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References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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